

Experimental Protocols

The data presented in this guide are derived from computational methods and established chemical databases. For instance, the molecular weight and formula are computed by PubChem 2.2 (release 2025.04.14).^[2] Detailed experimental protocols for determining these properties, such as mass spectrometry for molecular weight verification or elemental analysis for formula confirmation, would follow standard laboratory procedures. These are not detailed here but are foundational techniques in analytical chemistry.

Data Visualization

The logical relationship between the compound's name, its empirical formula, and its calculated molecular weight is illustrated below.

6-Bromoquinolin-2-amine

Determines

Molecular Formula:
 $C_9H_7BrN_2$

Calculates to

Molecular Weight:
223.07 g/mol

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Caption: Core properties of **6-Bromoquinolin-2-amine**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 6-Bromoquinolin-2-amine | C9H7BrN2 | CID 11183666 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 6-Bromoquinolin-2-amine | CAS 791626-58-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. scbt.com [scbt.com]
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